

Core Physical Properties of Allyl Ethyl Ether

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Compound of Interest

Compound Name: Allyl ether

Cat. No.: B165789

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Allyl ethyl ether is a colorless liquid that is highly flammable.[1] It is characterized by its insolubility in water but is miscible with organic solvents such as ethanol and diethyl ether.[1][2] This ether is known to be an irritant to the skin, eyes, and mucous membranes.[3][4] Due to its reactive nature, it can form explosive peroxides upon prolonged storage and should be handled with appropriate safety precautions.[5][6]

Quantitative Data Summary

The following table summarizes the key physical properties of allyl ethyl ether, compiled from various sources.

Physical Property	Value	Units
Molecular Formula	C ₅ H ₁₀ O	
Molecular Weight	86.13	g/mol [7][8][9]
Density	0.76 - 0.77	g/mL at 20-25°C[2][10]
Boiling Point	63.3 - 67	°C[1][2]
Melting Point	-140 (estimate)	°C[1][2]
Refractive Index	1.388 - 1.39	at 20°C[2][11]
Vapor Pressure	153.0 - 185	mmHg at 25°C[1][3][12]
Flash Point	-21 to -5	°F (-29 to -21 °C)[2][5][6]
Water Solubility	Insoluble	[1][2][12]

Experimental Protocols

Detailed methodologies for determining key physical properties of liquid compounds like allyl ethyl ether are outlined below. These protocols are generalized from standard laboratory practices.

Determination of Density

The density of a liquid can be determined using several methods, including the use of a pycnometer or a graduated cylinder and a balance.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Protocol using a Graduated Cylinder and Balance:

- **Mass of Empty Cylinder:** Weigh a clean, dry 50 mL graduated cylinder on an electronic balance and record its mass.
- **Volume Measurement:** Add a known volume (e.g., 20-25 mL) of allyl ethyl ether to the graduated cylinder. Read the volume at the bottom of the meniscus.
- **Mass of Cylinder and Liquid:** Weigh the graduated cylinder containing the allyl ethyl ether and record the combined mass.
- **Calculation:** Calculate the mass of the allyl ethyl ether by subtracting the mass of the empty cylinder from the combined mass. The density is then calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.
- **Repeatability:** Repeat the measurement at least two more times and calculate the average density to ensure accuracy.[\[16\]](#)

Determination of Boiling Point

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Distillation Method:

- **Apparatus Setup:** Assemble a simple distillation apparatus with a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.

- **Sample Addition:** Place a volume of allyl ethyl ether into the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- **Heating:** Gently heat the flask.
- **Temperature Reading:** Record the temperature at which the liquid actively boils and a stable temperature is observed on the thermometer as the vapor condenses. This temperature is the boiling point.

Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material. It is a characteristic property of a substance and can be measured using a refractometer.^[17]^[18]

Using an Abbe Refractometer:

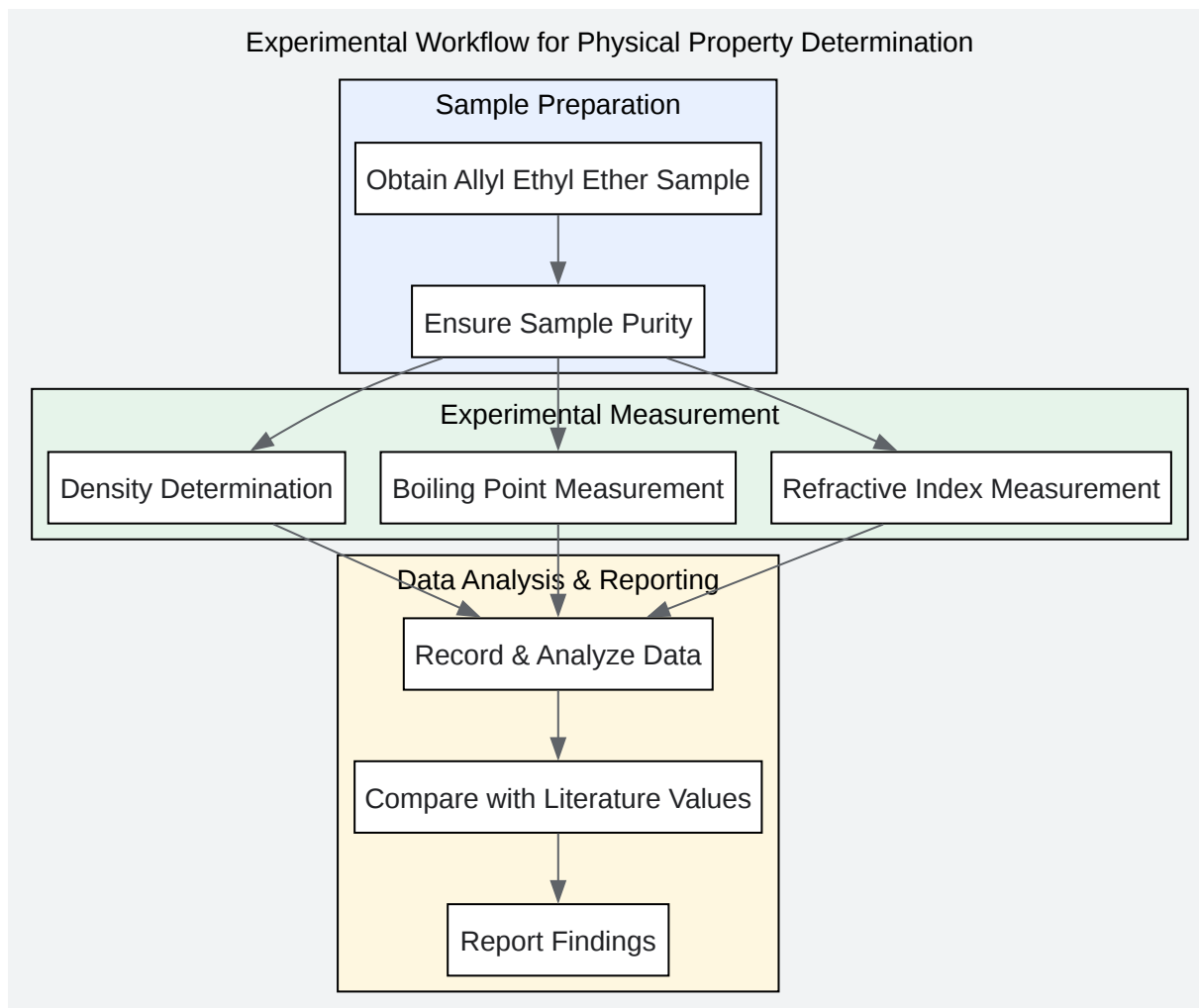
- **Calibration:** Calibrate the refractometer using a standard sample with a known refractive index, such as distilled water.
- **Sample Application:** Place a few drops of allyl ethyl ether onto the prism of the refractometer.
- **Measurement:** Close the prism and allow the temperature to stabilize (typically 20°C). Look through the eyepiece and adjust the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- **Reading:** Read the refractive index value from the scale.
- **Temperature Correction:** If the measurement is not performed at the standard temperature of 20°C, a temperature correction may be necessary.^[18]

Visualizations

Experimental Workflow for Physical Property

Determination

The following diagram illustrates a generalized workflow for the experimental determination of the physical properties of a liquid compound like allyl ethyl ether.



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